Technical Comparison Guide: FTIR Characterization of 3-(Methylamino)-4-nitrophenol

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Compound of Interest	
Compound Name:	*3-(Methylamino)-4-nitrophenol*
CAS No.:	*14703-79-8*
Cat. No.:	*B088026*

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Executive Summary

3-(Methylamino)-4-nitrophenol (CAS: 14703-79-8) is a critical intermediate in the synthesis of oxidative hair dyes and pharmaceutical precursors. Its structural specificity—defined by the ortho-positioning of the methylamino and nitro groups—imparts unique vibrational signatures that distinguish it from structural isomers like 2-(methylamino)-4-nitrophenol.

This guide provides a detailed FTIR spectral analysis, focusing on the diagnostic "fingerprint" regions derived from intramolecular hydrogen bonding. It compares these characteristics against key alternatives to establish a robust identification protocol for researchers and quality control scientists.

Chemical Identity & Structural Basis

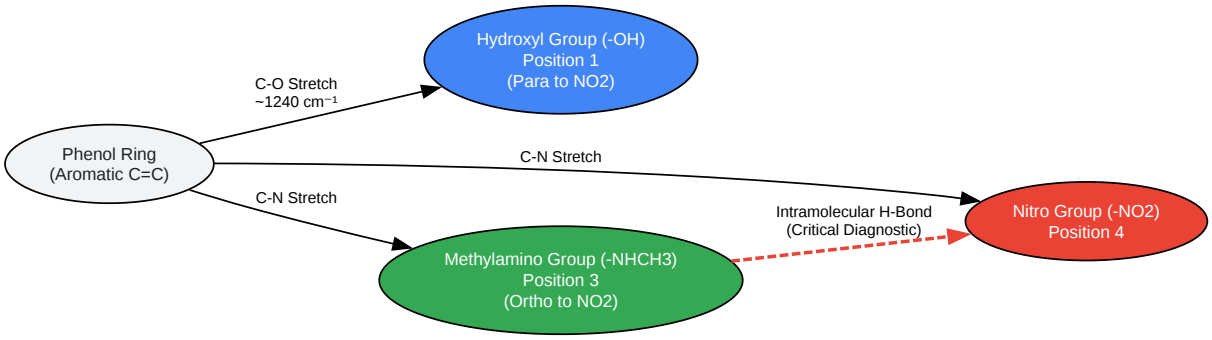
The vibrational spectrum of **3-(methylamino)-4-nitrophenol** is dominated by the intramolecular hydrogen bond formed between the secondary amine proton (-NHCH₃) and the

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oxygen of the adjacent nitro group ($-NO_2$). This 6-membered chelate ring locks the conformation, resulting in sharp, distinct spectral shifts compared to non-chelated isomers.

Structural Visualization

The following diagram illustrates the critical intramolecular interaction (red dotted line) that defines the spectral fingerprint.



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Figure 1: Structural connectivity of **3-(Methylamino)-4-nitrophenol** highlighting the diagnostic intramolecular hydrogen bond between the amine and nitro groups.

Detailed Spectral Analysis (The Product)

The following table details the characteristic FTIR peaks for **3-(methylamino)-4-nitrophenol**. Data is synthesized from functional group analysis of ortho-nitroaniline derivatives and para-nitrophenols.

Table 1: Characteristic FTIR Peaks & Assignments

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Region (cm^{-1})	Functional Group	Vibrational Mode	Intensity	Diagnostic Notes
3300 – 3450	Phenolic O-H	Stretching	Medium, Broad	Broad due to intermolecular H-bonding. Position varies with concentration/matrix (KBr vs. ATR).
3350 – 3380	Secondary N-H	Stretching	Medium, Sharp	Key Identifier. Shifted to lower frequency due to ortho-nitro chelation. Sharper than O-H band.
2850 – 2960	Methyl C-H	Stretching	Weak	Characteristic of the N-methyl group (CH_3).
1580 – 1620	Aromatic Ring	C=C Stretching	Strong	Skeletal vibrations of the benzene ring.
1500 – 1540	Nitro (-NO_2)	Asymmetric Stretch	Very Strong	Diagnostic. Shifted to lower wavenumbers (~1510 cm^{-1}) due to conjugation and H-bonding with N-H.
1320 – 1360	Nitro (-NO_2)	Symmetric Stretch	Strong	Paired with the asymmetric peak.

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1230 – 1260	Phenolic C-O	Stretching	Strong	Typical for phenols; sensitive to ring substitution.
810 – 850	Aromatic C-H	Out-of-plane Bending	Strong	Indicative of 1,2,4-trisubstitution pattern (2 adjacent H, 1 isolated H).

Comparative Analysis: Target vs. Alternatives

Distinguishing **3-(methylamino)-4-nitrophenol** from its isomers is a common analytical challenge. The primary alternative is 2-(methylamino)-4-nitrophenol.

The "Ortho-Effect" Differentiator

- Target (3-isomer): The -NHMe is ortho to the -NO_2.
  - Result: Strong NH...NO_2 hydrogen bond. The Nitro asymmetric stretch is perturbed.
- Alternative (2-isomer): The -NHMe is ortho to the -OH.
  - Result: Strong NH...OH hydrogen bond. The Nitro group is "free" from chelation, appearing at typical nitro frequencies.

Table 2: Differential Diagnosis Matrix

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Feature	3-(Methylamino)-4-nitrophenol **(Target)**	2-(Methylamino)-4-nitrophenol **(Alternative)**
H-Bond Partner	Amine (H) Nitro (O)	Amine (H) Hydroxyl (O)
N-H Stretch	~3360 cm^{-1} (Sharp)Chelated to Nitro.	~3400 cm^{-1} (Merged)Often obscured by OH; involved in OH interaction.
Nitro Asym. Stretch	Lower (~1510 cm^{-1})Red-shifted due to H-bond acceptance.	Higher (~1530-1550 cm^{-1})Unperturbed "free" nitro group.
O-H Stretch	Broad (~3200-3400 cm^{-1})Intermolecular only.	Shifted/ComplexIntramolecular H-bonding with amine affects profile.

Experimental Protocol: Self-Validating Workflow

To ensure reproducible characterization, follow this step-by-step protocol. This workflow includes a "Control Check" to validate the system before sample analysis.

Method: Attenuated Total Reflectance (ATR-FTIR)

Preferred over KBr pellets to avoid moisture interference in the O-H/N-H region.

- System Validation (Start-up):
  - Clean crystal (Diamond/ZnSe) with isopropanol.
  - Collect Background Spectrum (Air).
  - Control Check: Run a Polystyrene standard film. Verify the peak at 1601 cm^{-1} is within ±1 cm^{-1}.
- Sample Preparation:
  - Ensure the **3-(methylamino)-4-nitrophenol** sample is a dry, homogenous powder.

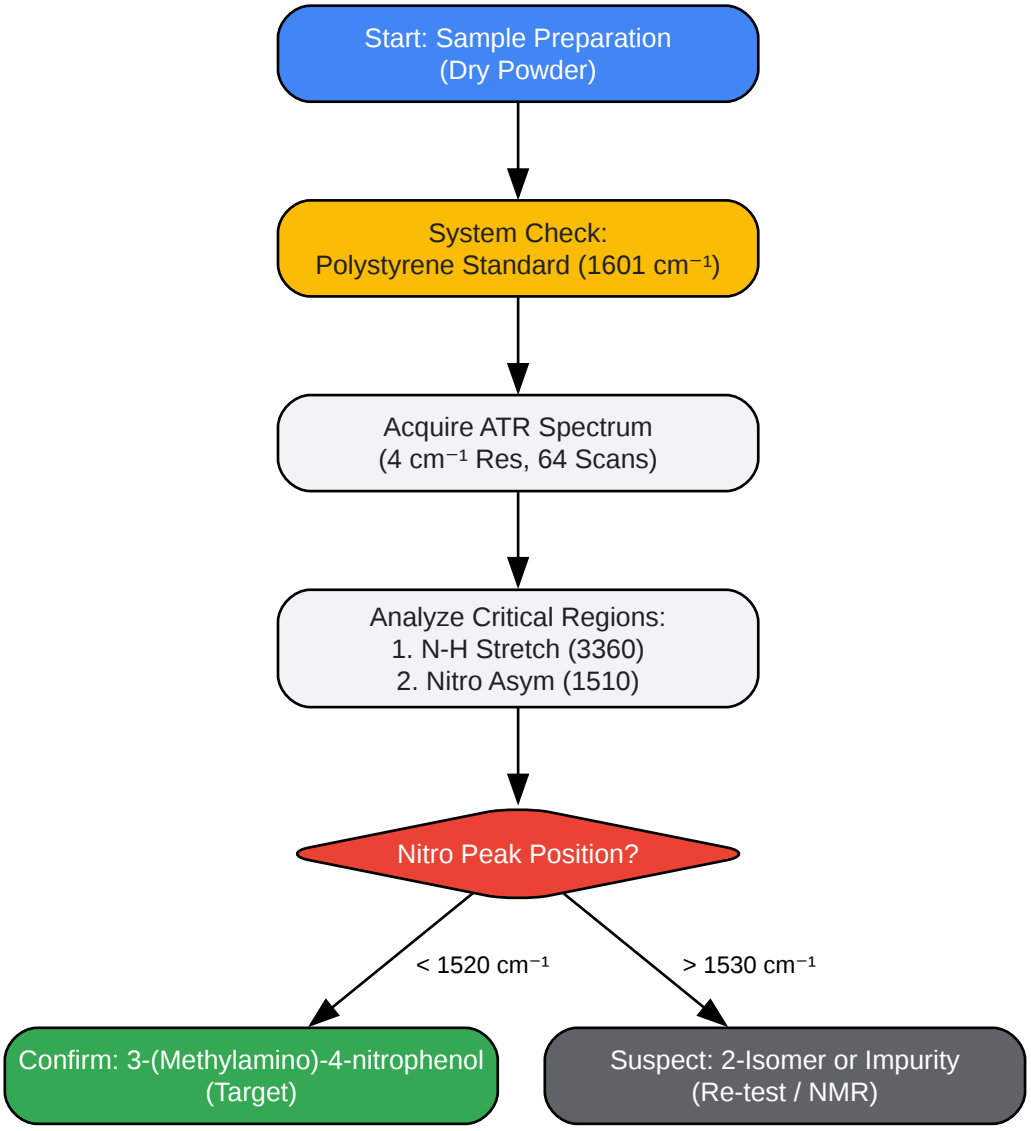
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- Place ~10 mg of sample onto the crystal center.
- Apply pressure using the anvil until the force gauge reaches the optimal zone (ensure uniform contact).

- Data Acquisition:
  - Range: 4000 – 600 cm^{-1}
  - Resolution: 4 cm^{-1} (Critical for resolving sharp N-H peaks from broad O-H bands)
  - Scans: 32 or 64 scans (to improve Signal-to-Noise ratio).
- Data Processing:
  - Apply Baseline Correction.
  - Identify the Nitro Asymmetric Stretch (~1510 cm^{-1}).
  - Self-Validation: If the Nitro peak is >1540 cm^{-1}, suspect the 2-isomer or significant oxidation.

Analytical Workflow Diagram

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Figure 2: Logical workflow for the identification of **3-(Methylamino)-4-nitrophenol**, incorporating decision gates based on spectral shifts.

References

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